

# Handling and safety precautions for Scandium(III) nitrate hydrate

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## Compound of Interest

Compound Name: Scandium(III) nitrate hydrate

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## Technical Support Center: Scandium(III) Nitrate Hydrate

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **Scandium(III) nitrate hydrate**.

## Frequently Asked Questions (FAQs)

### General Information

- Q1: What is **Scandium(III) nitrate hydrate**? **Scandium(III) nitrate hydrate** is a moderately water-soluble crystalline solid with the chemical formula  $\text{Sc}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ .<sup>[1][2][3]</sup> It serves as a source of scandium that decomposes to scandium oxide upon heating.<sup>[1][4]</sup> It is used as an oxidizing agent in organic synthesis, and in optical coatings, electronic ceramics, and the laser industry.<sup>[4][5]</sup>
- Q2: What are the primary hazards associated with **Scandium(III) nitrate hydrate**? It is an oxidizer and may intensify fire or cause fire upon contact with combustible materials.<sup>[2][6][7]</sup> It causes skin and serious eye irritation and may cause respiratory irritation.<sup>[2][8]</sup>

### Handling and Storage

- Q3: What personal protective equipment (PPE) is required when handling this chemical?

- Eye/Face Protection: Wear chemical safety glasses or goggles and a face shield.[8]
- Skin Protection: Wear nitrile or rubber gloves and a protective suit.[8] Leather or cotton gloves should not be worn.[9]
- Respiratory Protection: Use an approved respirator if there is a risk of overexposure, dust formation, or if ventilation is inadequate.[6][8][10]
- Q4: How should I properly store **Scandium(III) nitrate hydrate**? Store in a cool, dry, and well-ventilated area with the container tightly closed.[6][8][11] It is hygroscopic and should be protected from moisture.[6][8] Store it away from flammable substances, strong reducing agents, organic materials, and metal powders.[6][8]
- Q5: What materials are incompatible with **Scandium(III) nitrate hydrate**? Avoid contact with strong reducing agents, strong acids, flammable substances, combustible materials, organic materials, and metal powders.[6][7][8]

## Emergency Procedures

- Q6: What should I do in case of accidental skin or eye contact?
  - Skin Contact: Immediately wash the affected area with plenty of soap and water.[6][8] Remove contaminated clothing and seek medical attention if irritation persists.[8]
  - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to rinse under the eyelids.[6][8] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[8]
- Q7: What is the correct procedure for a small spill? For a small spill, you should wear appropriate PPE, avoid raising dust, sweep up the material, and place it in a well-marked container for proper disposal.[8] Ensure there are no ignition sources nearby.[9]
- Q8: How should a fire involving **Scandium(III) nitrate hydrate** be handled? Use carbon dioxide, extinguishing powder, or water spray for small fires.[8] For larger fires, use water spray or alcohol-resistant foam.[8] Do not use dry chemicals or foam for small fires if flooding quantities of water are available.[9] Firefighters should wear self-contained breathing apparatus and full protective gear.[3][6]

## Troubleshooting Guide

- Problem: The material appears clumpy or has absorbed moisture.
  - Cause: **Scandium(III) nitrate hydrate** is hygroscopic, meaning it readily absorbs moisture from the air.[\[6\]](#)[\[8\]](#) This can happen if the container is not sealed tightly or is stored in a humid environment.
  - Solution: While the material may still be usable for some applications, its water content is no longer defined. It is best to handle the material in a controlled atmosphere, such as a glovebox, to prevent further moisture absorption. For applications requiring anhydrous material, the hydrated form may not be suitable.
- Problem: I observe discoloration of the material.
  - Cause: Discoloration could be due to contamination or decomposition. Upon heating, it decomposes to produce scandium oxides and nitrogen oxides.[\[8\]](#)
  - Solution: Do not use the material if you suspect it is contaminated or has decomposed. Dispose of it according to your institution's hazardous waste guidelines.[\[6\]](#)[\[12\]](#)

## Quantitative Data

### Physical and Chemical Properties

Property	Value
Molecular Formula	$\text{Sc}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ <a href="#">[3]</a> <a href="#">[12]</a>
Molecular Weight	230.97 g/mol (anhydrous) <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Appearance	White solid / crystalline powder <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Solubility	Soluble in water <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>

### Hazard Identification

Classification	Rating
GHS Pictograms	Oxidizer, Irritant[2]
GHS Signal Word	Danger[2]
Hazard Statements	H272: May intensify fire; oxidizer.[2] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[2]
NFPA Rating	Health: 1, Flammability: 0, Reactivity: 1, Specific Hazard: OX[8]
HMIS Classification	Health: 1, Fire: 0, Reactivity Hazard: 1[8]

#### Transportation Information

Category	Information
UN Number	UN1477[2][4]
Proper Shipping Name	Nitrates, inorganic, n.o.s.[2][7]
Hazard Class	5.1 (Oxidizer)[2][4][7]
Packing Group	III[2][4][7]

## Experimental Protocols

### Protocol for Small-Scale Spill Cleanup

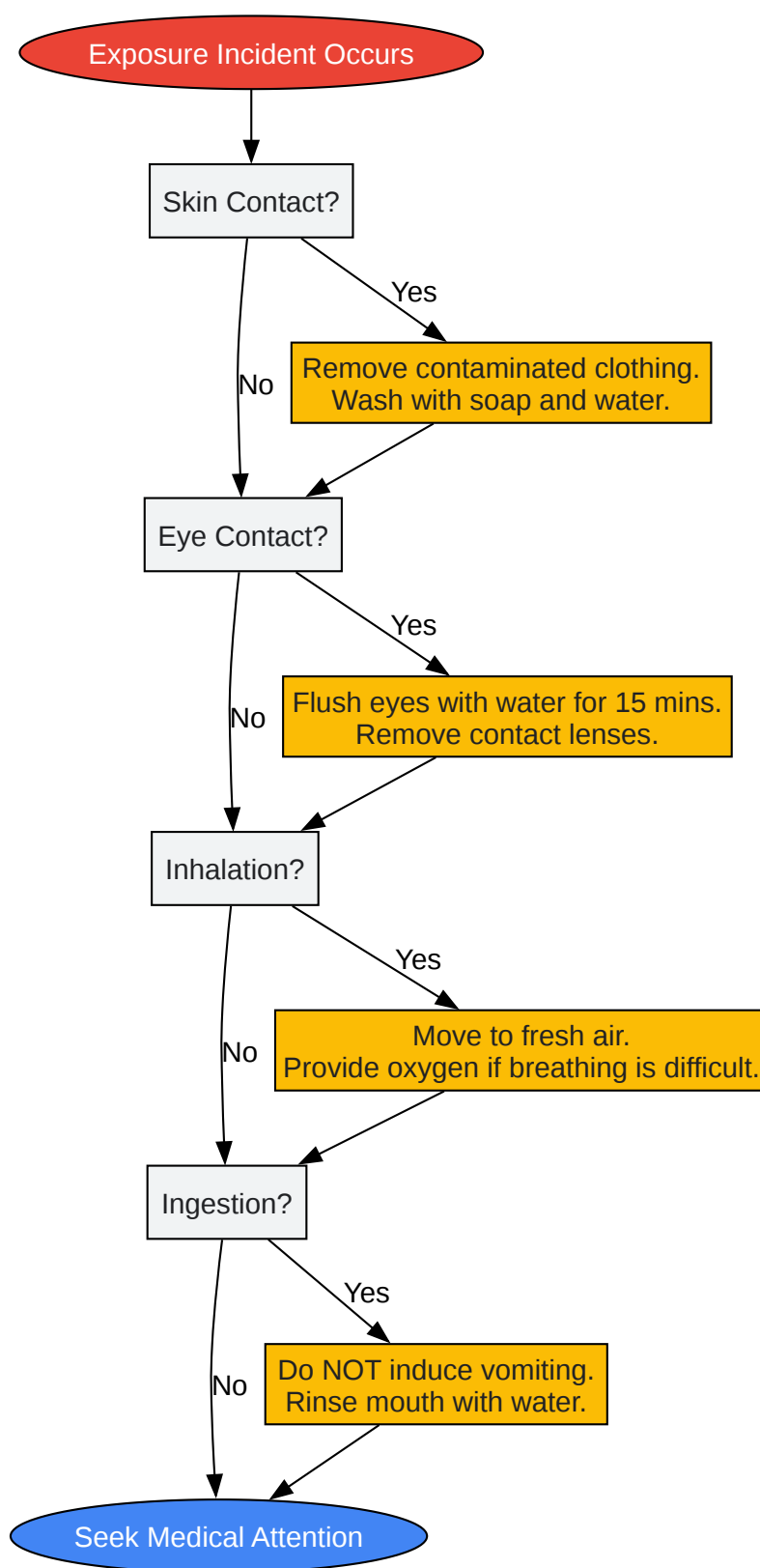
- Notification: Immediately alert personnel in the vicinity of the spill.
- Personal Protection: Don appropriate PPE, including chemical safety goggles, a face shield, nitrile gloves, and a lab coat. If dust is present, a respirator is necessary.
- Control Ignition Sources: Extinguish all nearby open flames and turn off spark-producing equipment.[9]

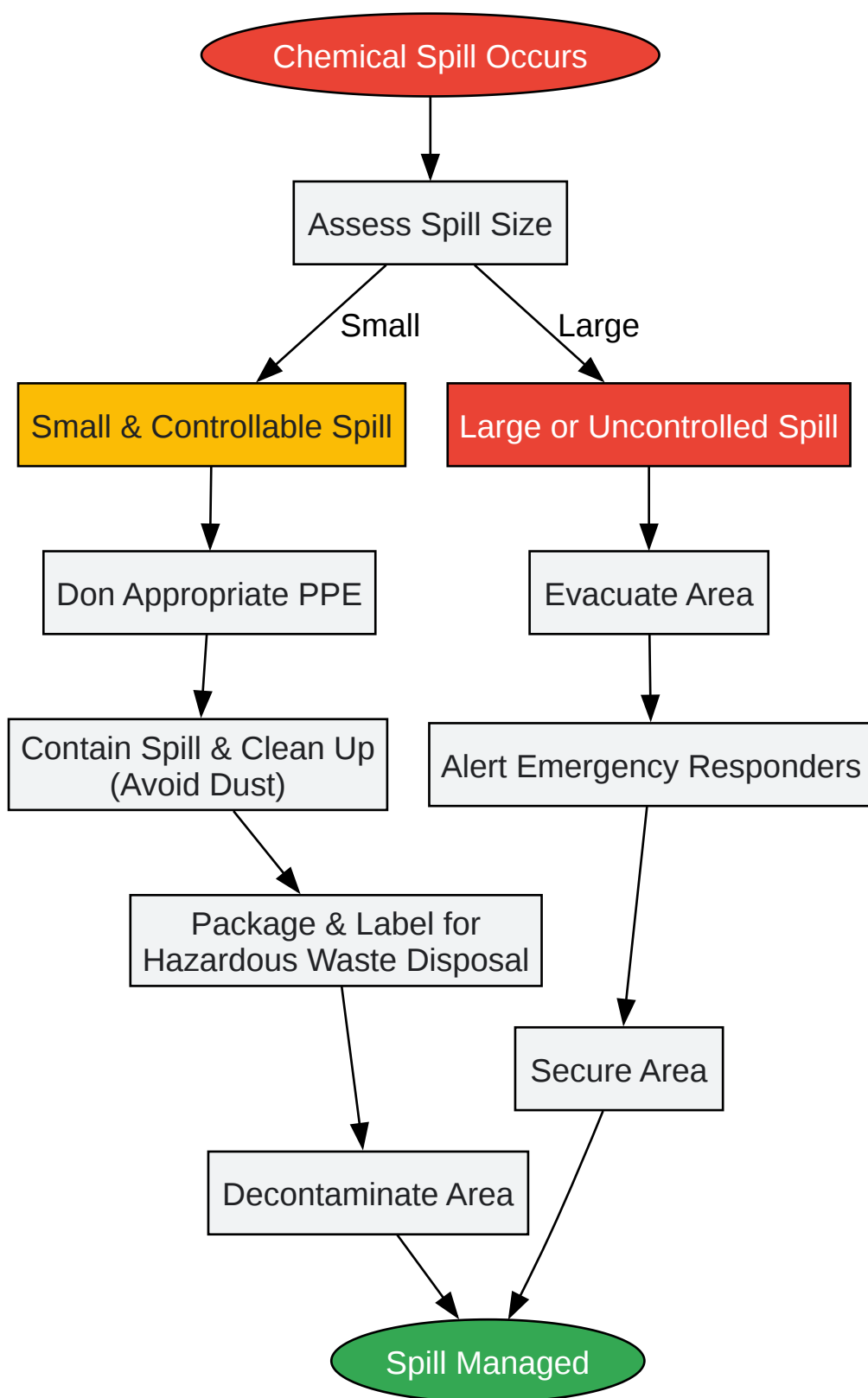
- Containment: Prevent the spill from spreading or entering drains.
- Cleanup: Carefully sweep up the solid material, avoiding the creation of dust.[\[8\]](#) Use non-sparking tools.[\[11\]](#)
- Collection: Place the swept-up material into a suitable, labeled, and closed container for waste disposal.[\[6\]](#)[\[8\]](#)
- Decontamination: Clean the spill area with soap and water.[\[13\]](#)
- Disposal: Dispose of the waste container and any contaminated cleaning materials as hazardous waste, following institutional guidelines.[\[6\]](#)[\[12\]](#)

#### Protocol for Large-Scale Spill Cleanup

- Evacuation: Evacuate all personnel from the immediate area and move upwind.[\[9\]](#)
- Emergency Response: Alert your institution's emergency responders and inform them of the location and nature of the hazard.[\[9\]](#)
- Access Control: Secure the area and post warnings to prevent unauthorized entry.
- Response Team: Only personnel trained in hazardous material cleanup with the appropriate PPE (including self-contained breathing apparatus) should address the spill.[\[8\]](#)[\[9\]](#)
- Cleanup: Following the guidance of the emergency response team, contain and clean up the spill using appropriate methods, which may involve diking to prevent spreading and using an inert absorbent material.[\[13\]](#)
- Disposal: All contaminated materials must be placed in sealed, appropriate containers and disposed of as hazardous waste.[\[6\]](#)[\[12\]](#)

## Visualizations





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